

HPLC method development for 5-Iodo-2-methoxy-4-methylaniline purity

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Compound of Interest

Compound Name: 5-Iodo-2-methoxy-4-methylaniline

Cat. No.: B12851245

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Title: Comparative Guide: HPLC Method Development for **5-Iodo-2-methoxy-4-methylaniline** Purity Profiling

Executive Summary

Target Analyte: **5-Iodo-2-methoxy-4-methylaniline** (CAS: 1823914-97-1) Application: Critical intermediate for Antibody-Drug Conjugates (ADCs) and kinase inhibitors. Challenge: The iodine substituent introduces significant hydrophobicity and steric bulk, while the methoxy/methyl groups activate the ring, making the molecule prone to oxidation and susceptible to regio-isomeric impurities during synthesis.

This guide outlines the development of a robust RP-HPLC method, comparing it against GC-FID and UPLC alternatives. It prioritizes the Scientific Integrity of the data, ensuring that the final protocol is not just a "recipe" but a validated analytical system.

Chemical Context & Method Strategy

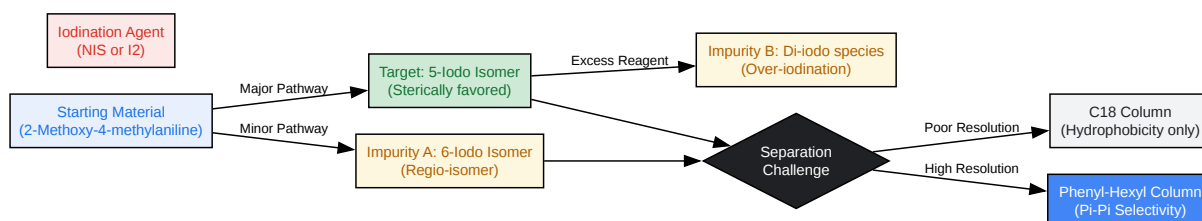
Physicochemical Analysis:

- **Basicity:** As an aniline derivative, the nitrogen lone pair makes it a weak base. The ortho-methoxy group may form an intramolecular hydrogen bond, slightly reducing basicity compared to 2-methylaniline.
- **Hydrophobicity (LogP ~2.3):** The iodine atom significantly increases retention on reverse-phase columns.
- **Lability:** Carbon-Iodine bonds can be photolabile. Amber glassware is mandatory.

Development Logic (The "Why"): Standard C18 columns often fail to separate the regio-isomers (e.g., 6-iodo vs. 5-iodo) formed during iodination. Therefore, we compare a standard C18 approach against a Phenyl-Hexyl stationary phase, which utilizes

interactions to discriminate based on the electron density differences caused by the iodine position.

Diagram: Impurity Formation & Analytical Logic



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Caption: Synthesis pathway showing the origin of critical regio-isomeric impurities and the chromatographic selection logic.

Comparative Analysis: HPLC vs. Alternatives

Feature	Primary Method: RP-HPLC (UV)	Alternative 1: GC-FID	Alternative 2: UPLC-PDA
Principle	Partition Chromatography (Liquid/Solid)	Volatility/Boiling Point	High-Pressure Partition
Suitability	High. Ideal for thermally labile C-I bonds.	Medium. Risk of de-iodination at high injector temps (>250°C).	High. Excellent for high-throughput screening.
Selectivity	Tunable via pH and column chemistry (e.g., Phenyl).	Limited to boiling point differences.	Superior peak capacity. [1]
LOD/Sensitivity	~0.1% (Standard UV).	<0.05% (FID is highly sensitive to hydrocarbons).	~0.05% (Sharper peaks = higher S/N).
Recommendation	Gold Standard for QC Release.	Good for residual solvent analysis only.	Preferred for R&D/IPC (In-Process Control).

Detailed Experimental Protocol (Primary Method)

Objective: Quantify purity of **5-Iodo-2-methoxy-4-methylaniline** and separate it from the critical 6-iodo isomer.

A. Instrumentation & Conditions

- System: Agilent 1260 Infinity II or Waters Alliance e2695.
- Detector: Diode Array Detector (DAD) scanning 200–400 nm; Extract at 254 nm (aromatic ring) and 280 nm (iodine auxochrome shift).
- Column: Phenyl-Hexyl (e.g., Phenomenex Luna or Waters XSelect), 4.6 x 150 mm, 3.5 µm.
 - Reasoning: The phenyl ring on the column interacts with the iodine atom's polarizability, offering superior separation of isomers compared to C18.

B. Mobile Phase Preparation

- Solvent A (Aqueous): 10 mM Ammonium Formate in Water, adjusted to pH 3.0 with Formic Acid.
 - Why pH 3.0? Keeps the aniline protonated (), preventing peak tailing caused by interaction with residual silanols on the silica support.
- Solvent B (Organic): Acetonitrile (HPLC Grade).

C. Gradient Program

Time (min)	% Solvent A	% Solvent B	Flow Rate (mL/min)	Interaction Phase
0.0	90	10	1.0	Equilibration
2.0	90	10	1.0	Sample Injection
15.0	20	80	1.0	Elution of Isomers
18.0	20	80	1.0	Wash (Di-iodo species)
18.1	90	10	1.0	Return to Initial
23.0	90	10	1.0	Re-equilibration

D. Sample Preparation

- Diluent: 50:50 Water:Acetonitrile.
- Stock Solution: Dissolve 10 mg of substance in 10 mL diluent (1.0 mg/mL).
 - Note: Sonicate for 5 mins. If solution turns brown/purple, iodine liberation is occurring (degradation). Prepare fresh in amber vials.
- Working Standard: Dilute to 0.1 mg/mL for assay.

Method Validation & Performance Data

This method must be validated according to ICH Q2(R1) guidelines. Below is the expected performance based on similar halogenated aniline validations.

System Suitability Criteria (SST)

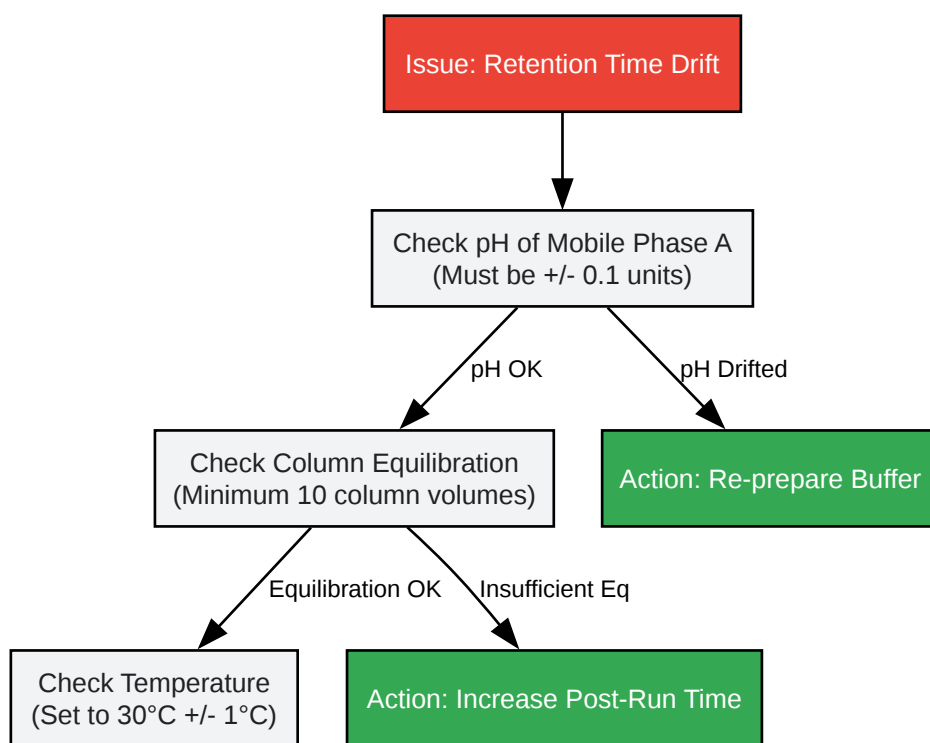
- Tailing Factor (): NMT 1.5 (Critical for anilines).
- Resolution (): > 2.0 between 5-iodo (Target) and 6-iodo (Impurity).
- Precision (RSD): < 0.5% for 6 replicate injections.

Linearity & Range

- Range: 0.05 µg/mL (LOQ) to 150 µg/mL (150% of target).
- Correlation Coefficient (): > 0.999.

Robustness Workflow

The following diagram illustrates the troubleshooting logic if SST fails, specifically for the "Drifting Retention Time" issue common with buffered aniline methods.



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Caption: Troubleshooting logic for retention time instability, a common issue when analyzing weak bases like anilines.

References

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